

# Technical Guide: Physicochemical Properties and Synthetic Insights of Oct-4-en-2-one

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## Compound of Interest

Compound Name: Oct-4-en-2-one

Cat. No.: B13624662

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This technical guide provides an in-depth overview of the core physicochemical properties of **Oct-4-en-2-one**, a carbonyl compound of interest in various chemical research domains. The document outlines its molecular formula, weight, and provides a representative synthetic protocol for a closely related isomer, illustrating a common experimental workflow.

## Physicochemical Data

The fundamental molecular attributes of **Oct-4-en-2-one** are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>14</sub> O
Molecular Weight	126.20 g/mol
IUPAC Name	oct-4-en-2-one
CAS Number	33665-27-9

Data sourced from PubChem compound summary for CID 53435807.[1]

## Experimental Protocols: A Representative Synthetic Workflow

While specific protocols for the direct synthesis of **Oct-4-en-2-one** can vary, a common method for the preparation of related unsaturated ketones involves the reduction of a similar precursor. The following protocol details the synthesis of (E)-oct-2-en-4-ol from (E)-oct-2-en-4-one, which serves as a relevant example of the chemical transformations these compounds can undergo.

### Synthesis of (E)-oct-2-en-4-ol from (E)-oct-2-en-4-one

#### Materials:

- (E)-Oct-2-en-4-one (10.0 g, 79.2 mmol)
- Lithium aluminium hydride ( $\text{LiAlH}_4$ ) (1.8 g, 47.4 mmol)
- Tetrahydrofuran (THF), anhydrous (100 mL total)
- Water, deionized
- 10% aqueous Sodium Hydroxide (NaOH) solution
- Sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), anhydrous

#### Procedure:

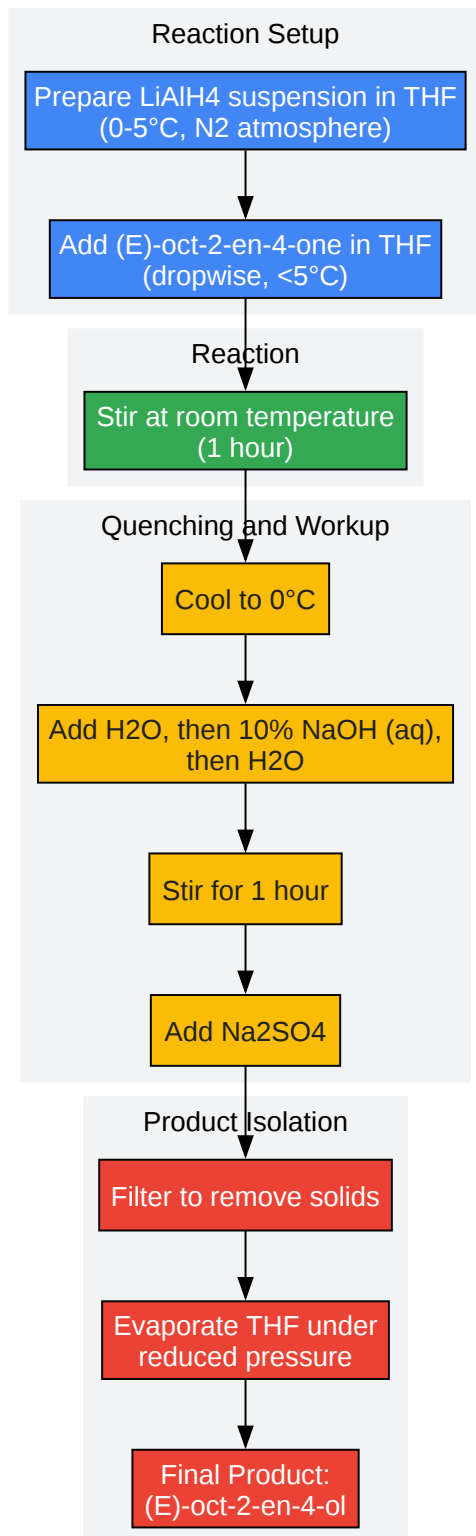
- A dispersion of  $\text{LiAlH}_4$  in 50 mL of THF is prepared in a round-bottom flask under a nitrogen atmosphere and cooled to 0-5°C using an ice bath.
- A solution of (E)-Oct-2-en-4-one in 50 mL of THF is added dropwise to the  $\text{LiAlH}_4$  suspension over 30 minutes, ensuring the reaction temperature is maintained below 5°C.
- After the addition is complete, the reaction mixture is stirred at room temperature for 1 hour.
- The mixture is then cooled back to 0°C, and water (1.8 g) is added cautiously to quench the excess  $\text{LiAlH}_4$ , keeping the temperature below 7°C.
- Subsequently, a 10% aqueous NaOH solution (1.8 g) and additional water (5.4 g) are added.

- The ice bath is removed, and the mixture is stirred for 1 hour, during which a white precipitate forms.
- Anhydrous sodium sulfate is added to the mixture to remove any remaining water.
- The solid precipitate is removed by filtration.
- The THF is removed from the filtrate under reduced pressure to yield the product, (E)-oct-2-en-4-ol.

## Visualized Experimental Workflow

The following diagram illustrates the key stages of the representative synthesis described above, from initial reaction setup to final product isolation.

## Synthesis Workflow: Reduction of (E)-oct-2-en-4-one

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Caption: A flowchart of the key steps in the synthesis of (E)-oct-2-en-4-ol.

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## References

- 1. 2-OCTEN-4-OL synthesis - chemicalbook [chemicalbook.com]
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